

(4-Vinylphenyl)methanol physical and chemical properties

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Compound of Interest

Compound Name: (4-Vinylphenyl)methanol

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An In-depth Technical Guide to **(4-Vinylphenyl)methanol**: Properties, Reactivity, and Applications

Introduction

(4-Vinylphenyl)methanol, also known as 4-vinylbenzyl alcohol, is a bifunctional organic compound that possesses both a vinyl group and a hydroxymethyl group attached to a benzene ring at the para position. This unique molecular architecture makes it a highly versatile monomer and a valuable intermediate in organic synthesis.^[1] The presence of two distinct reactive sites—the polymerizable vinyl group and the modifiable primary alcohol—allows for its incorporation into a wide array of polymers and for the synthesis of complex molecules with tailored functionalities.^{[1][2]} This guide provides a comprehensive overview of the core physical and chemical properties of **(4-Vinylphenyl)methanol**, its synthesis, and its applications, intended for researchers, scientists, and professionals in drug development and materials science.

Chemical and Physical Properties

(4-Vinylphenyl)methanol is a styrenic alcohol that typically appears as a colorless to light yellow liquid or oil.^{[3][4]} Its properties are dictated by the interplay between the aromatic ring, the vinyl group, and the polar hydroxyl group.

Compound Identification

Identifier	Value	Source(s)
CAS Number	1074-61-9	[3] [5] [6] [7]
Molecular Formula	C ₉ H ₁₀ O	[2] [5] [8]
Molecular Weight	134.17 g/mol	[2] [8]
IUPAC Name	(4-ethenylphenyl)methanol	[2] [6]
Synonyms	4-Vinylbenzyl alcohol, p-vinylbenzyl alcohol, 4-(Hydroxymethyl)styrene	[3] [7] [8] [9]
InChI Key	CLECMSNCZUMKLM-UHFFFAOYSA-N	[2] [6]

Physicochemical Data

The physicochemical data for **(4-Vinylphenyl)methanol** are summarized below. It is important to note that some values are predicted and may vary based on experimental conditions and purity.

Property	Value	Conditions	Source(s)
Appearance	Colorless to light yellow liquid/oil	Ambient	[3][4]
Boiling Point	247.1 °C	at 760 mmHg	[10]
132-137 °C	at 15 Torr	[11][12]	
Density	1.039 g/cm ³	Predicted	[10]
1.570 g/cm ³	-	[5]	
Solubility	Sparingly soluble in water. Slightly soluble in acetonitrile and chloroform.	Ambient	[3][10][11]
pKa	14.38 ± 0.10	Predicted	[3][10][11]
Flash Point	115.4 °C	-	[10]
Refractive Index	1.59	-	[10]

Reactivity and Chemical Behavior

The dual functionality of **(4-Vinylphenyl)methanol** is the cornerstone of its chemical versatility. The vinyl and hydroxymethyl groups can react independently, allowing for a wide range of chemical transformations.[1]

Reactions of the Vinyl Group

The vinyl group is susceptible to addition reactions and is the primary site for polymerization.[1] This allows **(4-Vinylphenyl)methanol** to act as a functional monomer in the synthesis of polymers and copolymers. The polymerization can proceed via free-radical, cationic, or anionic mechanisms, leading to polymers with pendant hydroxymethyl groups that can be further modified post-polymerization.

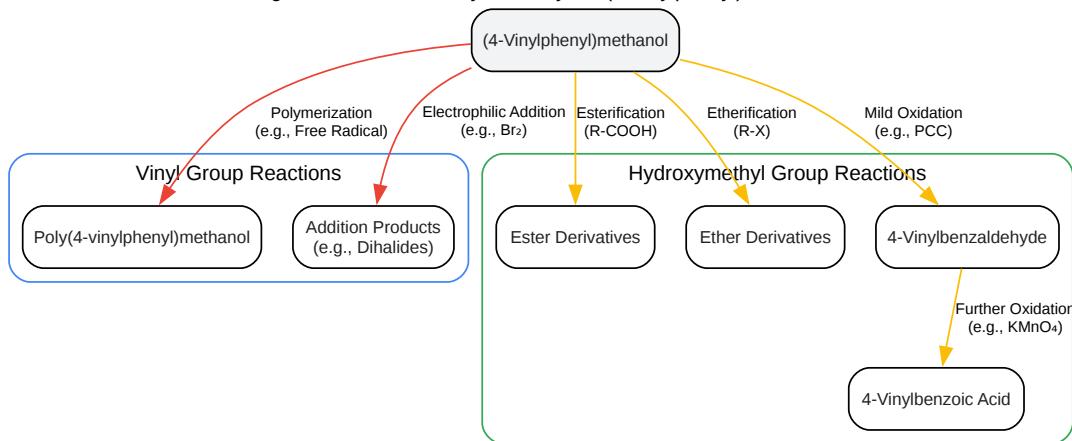
Reactions of the Hydroxymethyl Group

The primary alcohol functionality of the hydroxymethyl group can undergo a variety of common alcohol reactions:[1]

- Esterification: Reaction with carboxylic acids or their derivatives to form esters. This is useful for modifying the solubility and reactivity of the resulting monomer.[1]
- Etherification: Formation of ethers by reacting with alkyl halides or other suitable reagents.
- Oxidation: The primary alcohol can be oxidized to form 4-vinylbenzaldehyde or 4-vinylbenzoic acid, depending on the reaction conditions and the oxidizing agent used.
- Halogenation: Conversion of the hydroxyl group to a halide, creating a more reactive site for nucleophilic substitution.

The diagram below illustrates the principal reaction pathways for **(4-Vinylphenyl)methanol**.

Figure 1: Core Reactivity Pathways of (4-Vinylphenyl)methanol



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Caption: Figure 1: Core Reactivity Pathways of **(4-Vinylphenyl)methanol**.

Spectroscopic Data

Spectroscopic analysis is crucial for confirming the identity and purity of **(4-Vinylphenyl)methanol**.

- ^1H NMR: The proton NMR spectrum provides distinct signals for the vinyl, aromatic, and hydroxymethyl protons.
 - ^1H NMR (500 MHz, CDCl_3) δ : 7.39 (d, J = 8.0 Hz, 2H, Ar-H), 7.31 (d, J = 8.0 Hz, 2H, Ar-H), 6.69-6.75 (dd, J = 11.0, 6.5 Hz, 1H, $-\text{CH}=\text{CH}_2$), 5.73 (d, J = 18.5 Hz, 1H, $-\text{CH}=\text{CH}_2$), 5.24 (d, J = 11.5 Hz, 1H, $-\text{CH}=\text{CH}_2$), 4.66 (s, 2H, $-\text{CH}_2\text{OH}$).[13]
- Infrared (IR) Spectroscopy: Expected characteristic peaks include a broad absorption for the O-H stretch (around 3300 cm^{-1}), C-H stretches for the vinyl and aromatic groups (around $3100\text{-}3000 \text{ cm}^{-1}$), a C=C stretch for the vinyl group (around 1630 cm^{-1}), and C-O stretching (around 1050 cm^{-1}).
- Mass Spectrometry (MS): The mass spectrum should show a molecular ion peak (M^+) at $m/z = 134$, corresponding to the molecular weight of the compound.

Synthesis and Purification Protocol

(4-Vinylphenyl)methanol can be synthesized via the reduction of 4-vinylbenzoic acid or its esters. The following protocol details the reduction of 4-vinylbenzoic acid using lithium aluminum hydride (LiAlH_4).[13][14]

Experimental Protocol: Synthesis via Reduction

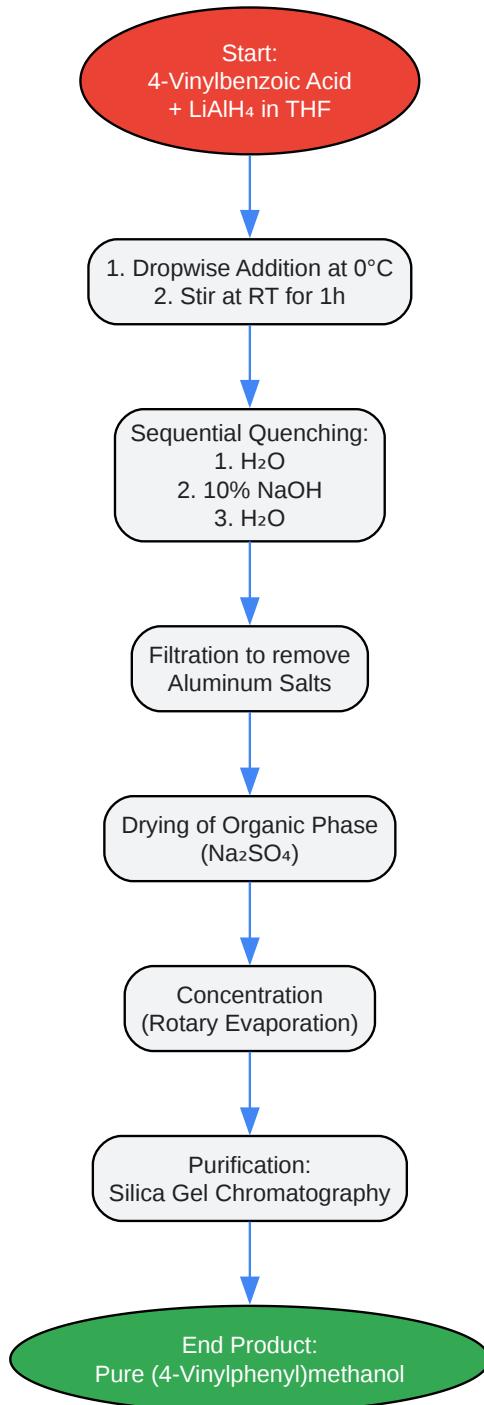
Causality: This protocol utilizes LiAlH_4 , a powerful reducing agent capable of converting carboxylic acids directly to primary alcohols. The reaction is performed in an anhydrous ether solvent (THF) under an inert atmosphere to prevent quenching of the highly reactive hydride reagent by moisture.

- Preparation: Equip a flame-dried, three-necked round-bottom flask with a dropping funnel, a condenser, and a nitrogen inlet.

- Reagent Suspension: Charge the flask with lithium aluminum hydride (LiAlH_4 , 5.9 eq.) and anhydrous tetrahydrofuran (THF). Cool the suspension to 0 °C using an ice bath.
- Substrate Addition: Dissolve 4-vinylbenzoic acid (1.0 eq.) in diethyl ether (Et_2O) and add it to the dropping funnel. Add the solution dropwise to the stirred LiAlH_4 suspension at 0 °C.
- Reaction: After the addition is complete, allow the reaction mixture to gradually warm to room temperature and stir for 1 hour.
- Quenching (Fieser workup): Carefully and sequentially quench the reaction at 0 °C by the slow, dropwise addition of water (relative to LiAlH_4 mass), followed by a 10 wt% NaOH solution, and finally more water.^{[13][14]} This procedure is critical for safely decomposing excess LiAlH_4 and precipitating aluminum salts.
- Filtration and Extraction: Stir the resulting mixture vigorously until a white solid precipitates. Filter the crude mixture and wash the solid with ether.
- Drying and Concentration: Dry the combined organic filtrate over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the crude product as an oil.
- Purification: Purify the resulting oil via silica gel column chromatography using a hexane:ethyl acetate (e.g., 4:1) eluent system to afford pure **(4-vinylphenyl)methanol**.^{[13][14]}

The workflow for this synthesis is outlined below.

Figure 2: Synthesis Workflow for (4-Vinylphenyl)methanol

[Click to download full resolution via product page](#)Caption: Figure 2: Synthesis Workflow for **(4-Vinylphenyl)methanol**.

Applications

The unique bifunctional nature of **(4-Vinylphenyl)methanol** makes it a valuable component in several fields:

- Polymer Chemistry: It is widely used as a reactive monomer to introduce hydroxyl functionality into polymer backbones, enhancing properties like adhesion, dyeability, and cross-linking capabilities.[2]
- Surface Coatings: Its incorporation into resins and coatings can improve surface properties and provide sites for further functionalization.[2]
- Organic Synthesis: It serves as a versatile building block for preparing more complex molecules, including pharmaceuticals and agrochemicals, due to its two distinct reactive handles.[3][10]
- Materials Science: It is used in the creation of functional materials, such as polymer supports for catalysts or reagents, and in the development of specialty resins.

Handling, Storage, and Safety

Storage and Stability

(4-Vinylphenyl)methanol is prone to polymerization, especially upon exposure to heat, light, or contaminants.

- Storage: It should be stored under an inert gas atmosphere (nitrogen or argon) at refrigerated temperatures (2-8 °C).[5][10][11][15]
- Stabilizers: Commercial preparations are often stabilized with a small amount of an inhibitor, such as p-tert-butylcatechol (TBC), to prevent premature polymerization.[3][10]

Safety Information

While a comprehensive toxicity profile is not widely reported, the following safety information is available:

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[\[5\]](#)
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[\[5\]](#)
- Handling: Use in a well-ventilated area with appropriate personal protective equipment (gloves, safety glasses).

Conclusion

(4-Vinylphenyl)methanol is a compound of significant interest in both academic research and industrial applications. Its distinct vinyl and hydroxymethyl functionalities provide a powerful platform for chemical modification and polymerization. A thorough understanding of its physical properties, chemical reactivity, and handling requirements is essential for safely and effectively harnessing its potential in the synthesis of advanced polymers, functional materials, and complex organic molecules.

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